

4-Butylaniline: A Comprehensive Safety and Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Butylaniline

Cat. No.: B089568

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **4-Butylaniline** (CAS No. 104-13-2). The information is compiled and presented to meet the needs of laboratory and research professionals, with a focus on quantitative data, experimental methodologies, and an understanding of its toxicological profile.

Chemical and Physical Properties

4-Butylaniline is a clear, colorless to orange or pale yellow liquid with a faint amine-like odor. [1][2] It is important to note that this substance is sensitive to air and should be stored under a nitrogen atmosphere.[1] The key physical and chemical properties are summarized in the table below for quick reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₅ N	[3]
Molecular Weight	149.23 g/mol	[3]
Appearance	Clear colorless to orange liquid	[3]
Odor	Faint amine-like/ethereal odor	[1][2]
Melting Point	-14 °C	[3]
Boiling Point	133-134 °C at 14 mmHg	[4]
Density	0.945 g/mL at 25 °C	[4]
Flash Point	102 °C (215.6 °F) - Closed Cup	[3]
Solubility in Water	Insoluble	[2]
Refractive Index	n ₂₀ /D 1.535	[4]

Hazard Identification and Classification

4-Butylaniline is classified as a hazardous substance. It is toxic if swallowed, in contact with skin, or if inhaled. It also causes skin and serious eye irritation and may cause respiratory irritation. Furthermore, it is harmful to aquatic life with long-lasting effects.

GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

Hazard Class	Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	3	H301: Toxic if swallowed	[4]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin	[4]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled	[4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[4]
Hazardous to the Aquatic Environment, Chronic	3	H412: Harmful to aquatic life with long lasting effects	[4]

NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual representation of the hazards of a substance.

- Health (Blue): 2 - Can cause temporary incapacitation or residual injury.
- Flammability (Red): 1 - Must be preheated before ignition can occur.
- Instability (Yellow): 0 - Normally stable, even under fire conditions.
- Special (White): -

Experimental Protocols

Standardized experimental protocols are crucial for the reliable assessment of chemical safety. Below are outlines of the methodologies for determining key toxicological and flammability endpoints.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity (LD50) of a substance.

- Principle: A stepwise procedure where a small number of animals are dosed at defined levels. The outcome of each step determines the dosage for the next step.
- Animal Model: Typically, rats of a single sex (usually females) are used.
- Procedure:
 - Animals are fasted prior to dosing.
 - The substance is administered orally via gavage.
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
 - The results are used to classify the substance into a GHS acute toxicity category.

Flash Point Determination - ASTM D93 (Pensky-Martens Closed Cup Tester)

This method determines the lowest temperature at which the vapors of a liquid will ignite.

- Apparatus: A Pensky-Martens closed cup tester is used.
- Procedure:
 - A sample of the substance is placed in the test cup and heated at a controlled rate.

- A stirrer ensures uniform temperature distribution.
- An ignition source (a small flame) is periodically introduced into the vapor space above the liquid.
- The flash point is the lowest temperature at which a flash is observed.

Toxicological Information and Potential Signaling Pathways

The toxicity of **4-butylaniline** is primarily associated with its aniline structure. While specific signaling pathway data for **4-butylaniline** is limited, the metabolism of aniline provides a strong basis for understanding its potential toxicodynamics.

Metabolism of 4-Butylaniline (Inferred from Aniline Metabolism)

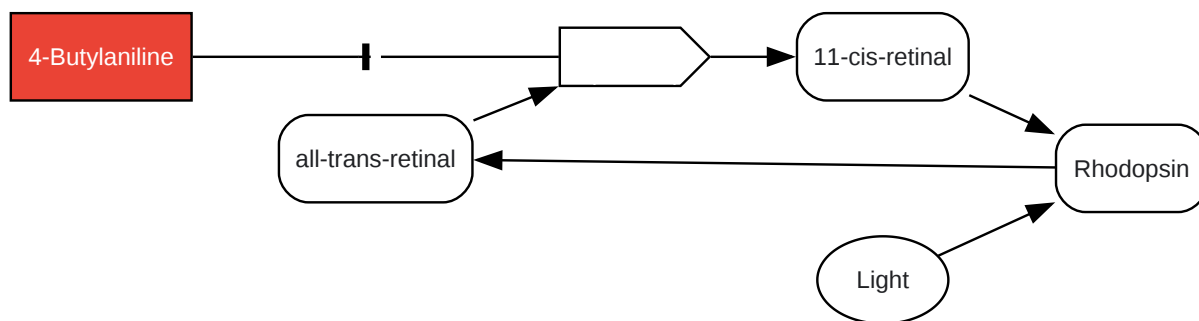
The metabolic fate of **4-butylaniline** in the body is a key determinant of its toxicity. Based on the known metabolism of aniline, the following pathways are likely:

Caption: Inferred metabolic pathways of **4-Butylaniline**.

- N-acetylation: This is generally considered a detoxification pathway.
- Aromatic Hydroxylation: This pathway can lead to the formation of various aminophenol derivatives.
- N-hydroxylation: This is a critical toxification pathway. The resulting N-hydroxy metabolite is a reactive species that can lead to methemoglobinemia, a condition where the iron in hemoglobin is oxidized, impairing its oxygen-carrying capacity.

Inhibition of the Retinoid Cycle

Some evidence suggests that **4-butylaniline** may act as a mammalian retinoid cycle inhibitor. The retinoid cycle is a crucial enzymatic process in the retina responsible for regenerating the visual pigment rhodopsin after light exposure. Inhibition of this cycle can lead to impaired vision, particularly in low light (night blindness).



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Caption: Potential inhibition of the retinoid cycle by **4-Butylaniline**.

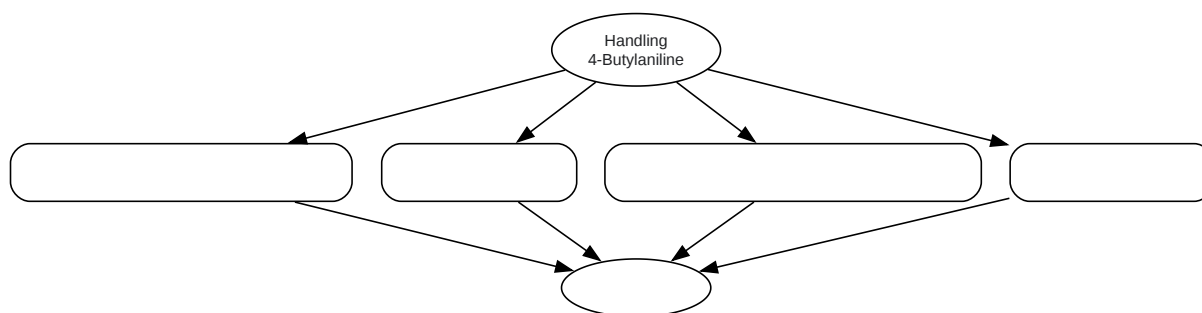
The exact mechanism of inhibition by **4-butylaniline** is not well-elucidated but may involve interaction with key enzymes in the cycle, such as retinal isomerase (RPE65).

Safe Handling and Emergency Procedures

Given the hazardous nature of **4-butylaniline**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A logical workflow for selecting and using appropriate PPE is essential.



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Caption: Personal Protective Equipment (PPE) workflow.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.	

Firefighting Measures

- Suitable Extinguishing Media: Dry chemical powder, alcohol-resistant foam, carbon dioxide (CO₂).
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Fire may produce irritating, corrosive, and/or toxic gases, including nitrogen oxides and carbon oxides.

- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Avoid breathing vapors, mist, or gas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flames. Store under an inert atmosphere (e.g., nitrogen) as it is air-sensitive.[1]
- Disposal: Dispose of waste and contaminated materials in accordance with local, state, and federal regulations.

This guide is intended to provide comprehensive safety and technical information for **4-butylaniline**. It is crucial to consult the full Safety Data Sheet (SDS) from your supplier and to be fully trained in the proper handling of hazardous materials before working with this chemical.

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